

# An In-depth Technical Guide to Cadmium Bromate (CAS Number: 14518-94-6)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Cadmium bromate

CAS No.: 14518-94-6

Cat. No.: B1591151

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## Introduction

**Cadmium bromate**, with the CAS number 14518-94-6, is an inorganic compound with the chemical formula  $\text{Cd}(\text{BrO}_3)_2$ . It is a white crystalline solid that is highly soluble in water.<sup>[1]</sup> This document provides a comprehensive technical overview of **cadmium bromate**, including its chemical and physical properties, synthesis methodologies, and a review of the toxicological effects and associated signaling pathways of cadmium compounds. Due to a lack of specific data for **cadmium bromate**, the biological effects described are based on studies of cadmium and its other compounds.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **cadmium bromate** is presented in the tables below.

### Table 1: General Properties of Cadmium Bromate

Property	Value	Reference(s)
CAS Number	14518-94-6	[2]
Molecular Formula	Br <sub>2</sub> CdO <sub>6</sub>	[3]
Molecular Weight	368.22 g/mol	[3]
Appearance	White crystalline solid	[1]
IUPAC Name	Cadmium(II) bromate	[3]

**Table 2: Physical Properties of Cadmium Bromate**

Property	Value	Reference(s)
Density	1.562 g/mL at 25 °C (lit.)	[2]
Boiling Point	144-145.5 °C (lit.)	[2]
Solubility in Water	Highly soluble	[1]
Refractive Index	n <sub>20/D</sub> 1.475 (lit.)	[2]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **cadmium bromate** is not readily available in the reviewed literature, a general method for the preparation of metal bromates can be adapted. One common method is the reaction of a metal oxide or hydroxide with bromic acid.

### General Experimental Protocol for Metal Bromate Synthesis (Adapted for Cadmium Bromate)

Materials:

- Cadmium oxide (CdO) or Cadmium hydroxide (Cd(OH)<sub>2</sub>)
- Bromic acid (HBrO<sub>3</sub>) solution
- Distilled water

- Crystallizing dish
- Stirring rod
- pH meter or pH paper
- Filtration apparatus

#### Procedure:

- In a well-ventilated fume hood, carefully add a stoichiometric amount of cadmium oxide or cadmium hydroxide to a solution of bromic acid with constant stirring. The reaction should be performed in a glass beaker.
- Monitor the pH of the solution. The reaction is complete when the pH is neutral (around 7.0). If the solution is acidic, add more cadmium oxide/hydroxide. If it is basic, add more bromic acid.
- Once the reaction is complete, filter the solution to remove any unreacted starting material.
- Transfer the clear filtrate to a crystallizing dish.
- Allow the solvent to evaporate slowly at room temperature or in a desiccator.
- White crystals of **cadmium bromate** will form.
- Collect the crystals by filtration and dry them in a desiccator.

Note: This is a generalized procedure. The specific concentrations of reactants, reaction temperature, and crystallization conditions may need to be optimized for the synthesis of **cadmium bromate**.

## Crystal Structure

**Cadmium bromate** can exist in a hydrated form, with **cadmium bromate** dihydrate ( $\text{Cd}(\text{BrO}_3)_2 \cdot 2\text{H}_2\text{O}$ ) being a common example. While a full crystallographic information file (CIF) was not found in the reviewed literature, the crystal system is known to be orthorhombic.

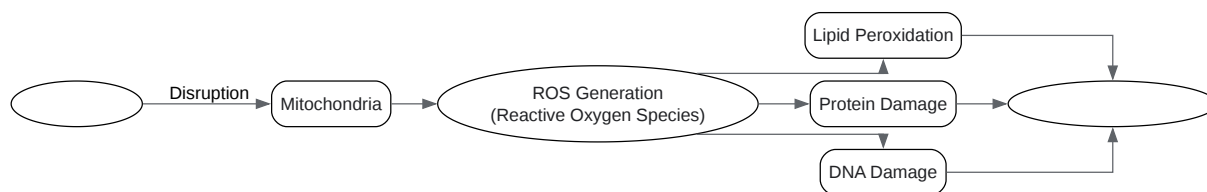
# Biological Effects and Signaling Pathways of Cadmium Compounds

Disclaimer: The following information on signaling pathways is based on studies of cadmium and its compounds in general. Specific research on the biological effects of **cadmium bromate** is limited. Therefore, these pathways represent the current understanding of cadmium toxicity and may not be entirely specific to **cadmium bromate**.

Cadmium is a well-known toxic heavy metal that can induce a variety of adverse health effects. Its toxicity is mediated through complex interactions with cellular components and the disruption of key signaling pathways.

## Oxidative Stress

Cadmium is a potent inducer of oxidative stress, a condition characterized by an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify these reactive products. Cadmium-induced ROS can lead to damage of lipids, proteins, and DNA.



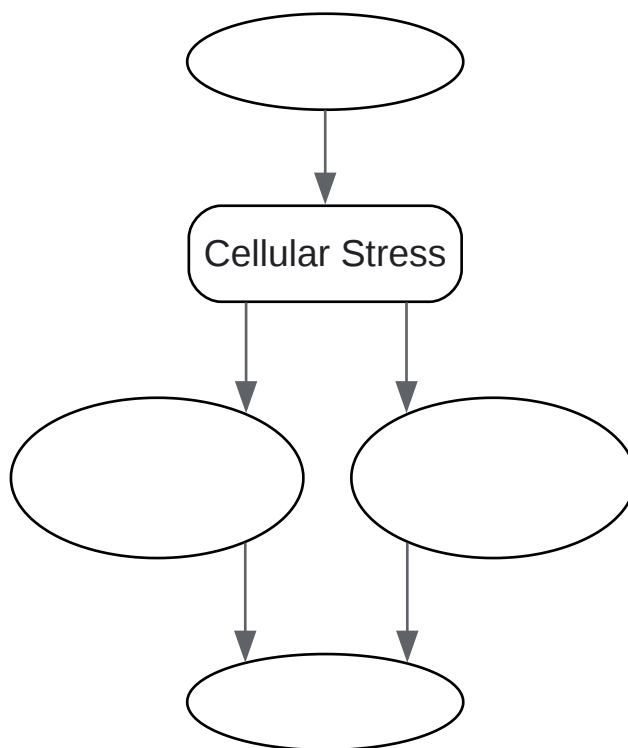
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Caption: Cadmium-induced oxidative stress pathway.

## Mitogen-Activated Protein Kinase (MAPK) Signaling Pathway

The MAPK signaling pathway is a crucial regulator of many cellular processes, including cell proliferation, differentiation, and apoptosis. Cadmium has been shown to activate several

branches of the MAPK pathway, including the p38 and JNK pathways, which are often associated with stress responses and apoptosis.[4][5]

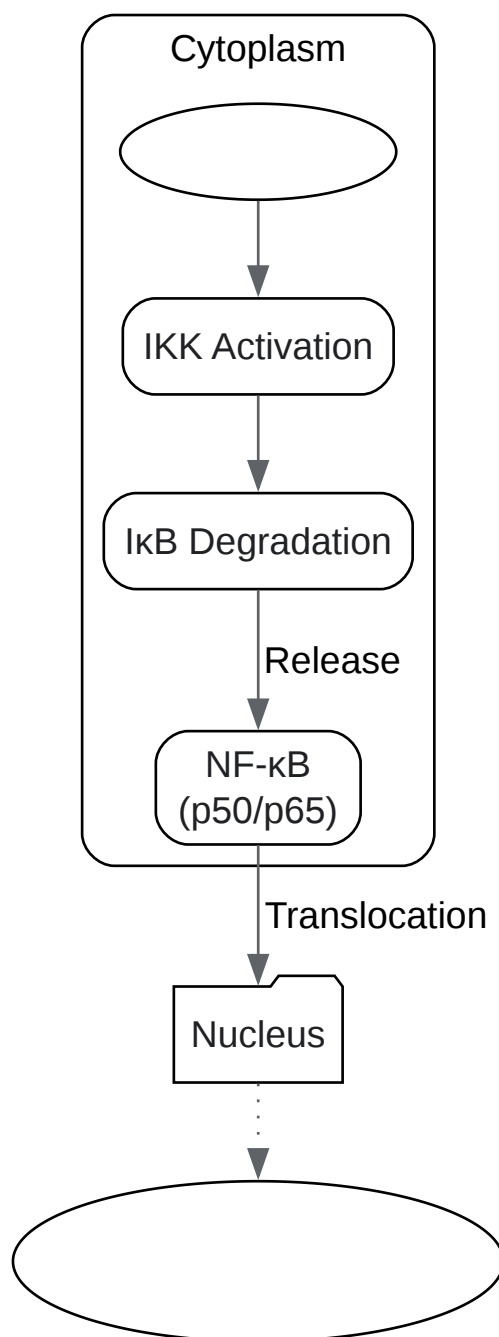


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Caption: Cadmium's effect on the MAPK signaling pathway.

## NF- $\kappa$ B Signaling Pathway

The NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway plays a key role in inflammation and cell survival. Cadmium can activate the NF- $\kappa$ B pathway, leading to the transcription of pro-inflammatory genes.[6][7][8][9]



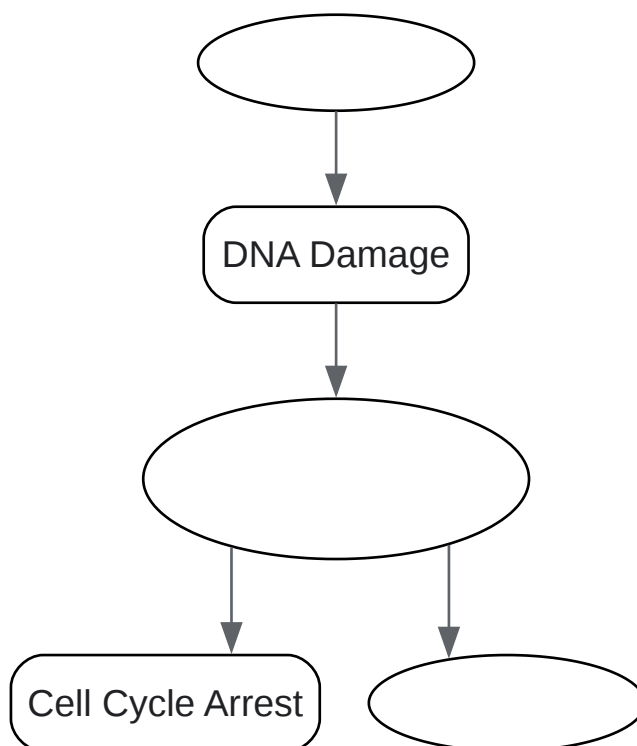
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Caption: Cadmium-induced activation of the NF-κB pathway.

## p53 Signaling Pathway

The p53 tumor suppressor protein is a critical regulator of the cell cycle and apoptosis in response to cellular stress, including DNA damage. Cadmium has been shown to induce a

p53-dependent apoptotic pathway.[4][5][10]



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Caption: Cadmium's influence on the p53 signaling pathway.

## Applications

**Cadmium bromate** has limited but specific applications in various fields:

- Photography: Its light-sensitive properties have led to its use in certain photographic processes.
- Engraving and Lithography: It is utilized in some printing techniques.
- Chemical Research: It serves as a reagent in laboratory settings.

## Safety and Toxicology

Cadmium and its compounds are classified as toxic and pose significant health risks.

**Cadmium bromate** is harmful if swallowed, in contact with skin, or if inhaled.[3] It is also very

toxic to aquatic life with long-lasting effects.[3]

### Table 3: GHS Hazard Information for Cadmium Bromate

Hazard Statement	Description
H302	Harmful if swallowed
H312	Harmful in contact with skin
H332	Harmful if inhaled
H410	Very toxic to aquatic life with long lasting effects

Data sourced from PubChem.[3]

## Conclusion

**Cadmium bromate** is an inorganic compound with specific chemical and physical properties that lend it to niche applications. However, the high toxicity associated with cadmium and its compounds necessitates careful handling and disposal. The biological effects of cadmium are extensive and involve the disruption of critical cellular signaling pathways, leading to oxidative stress, inflammation, and apoptosis. While specific research on **cadmium bromate** is limited, the known toxicological profile of cadmium serves as a crucial guide for its safe handling and for understanding its potential biological impact. Further research is needed to elucidate the specific mechanisms of action of **cadmium bromate**.

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